

Kinome Profiling of CDK2 Inhibitors: A Comparative Guide to Specificity

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Compound of Interest

Compound Name: CDK2-IN-18

Cat. No.: B15584025

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In the landscape of cancer therapeutics, Cyclin-Dependent Kinase 2 (CDK2) has emerged as a critical target. Its role in cell cycle progression, particularly the G1/S phase transition, makes it a focal point for the development of novel anti-cancer agents. However, the high degree of homology among the CDK family members presents a significant challenge in developing truly selective inhibitors. Off-target effects can lead to toxicity and diminish therapeutic efficacy. This guide provides a comparative analysis of the kinome-wide specificity of a highly selective CDK2 inhibitor, here represented by BLU-222, against other CDK inhibitors with broader target profiles.

This guide will delve into the kinome profiling data of BLU-222 and compare its specificity with three other well-characterized CDK inhibitors: PF-06873600 (a dual CDK2/4/6 inhibitor), Milciclib (a pan-CDK inhibitor), and Palbociclib (a CDK4/6 inhibitor). The comparative data is presented in clear, structured tables, and detailed experimental protocols for the key kinome profiling assays are provided.

Comparative Kinome Profiling Data

The following tables summarize the inhibitory activity and selectivity of BLU-222, PF-06873600, Milciclib, and Palbociclib against a panel of Cyclin-Dependent Kinases. The data has been compiled from publicly available sources and showcases the distinct selectivity profiles of these compounds.

Table 1: Inhibitory Activity (IC50/Ki in nM) Against Key Cyclin-Dependent Kinases

Inhibitor	CDK2	CDK1	CDK4	CDK6	CDK5	CDK7	CDK9
BLU-222 (as CDK2- IN-18)	2.6	233.6	377.4	275.2	-	6941.2	6115.1
PF- 0687360 0	0.1	4.5	1.2	0.1	-	-	19.6
Milciclib	45	>140	>140	>140	>140	150	-
Palbocicli b	>10000	>10000	11	16	-	-	-

Data presented as IC50 or Ki values in nanomolar (nM). Lower values indicate higher potency. Data for BLU-222 is primarily from enzymatic assays.[1] Data for PF-06873600 is presented as Ki values.[2] Milciclib data is from various sources and assays.[3] Palbociclib data is from biochemical assays.[4] A hyphen (-) indicates that data was not readily available in the public domain.

Table 2: Kinome Selectivity Score

Inhibitor	Selectivity Score (S(10) at 3 μ M)
BLU-222 (as CDK2-IN-18)	0.045
PF-06873600	Not Reported
Milciclib	Not Reported
Palbociclib	Not Reported

The S(10) score from KINOMEScan represents the number of kinases with >90% inhibition at a given concentration, divided by the total number of kinases tested. A lower score indicates higher selectivity.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols

The following are detailed methodologies for two common kinome profiling assays used to determine inhibitor specificity.

KINOMEScan® Competition Binding Assay

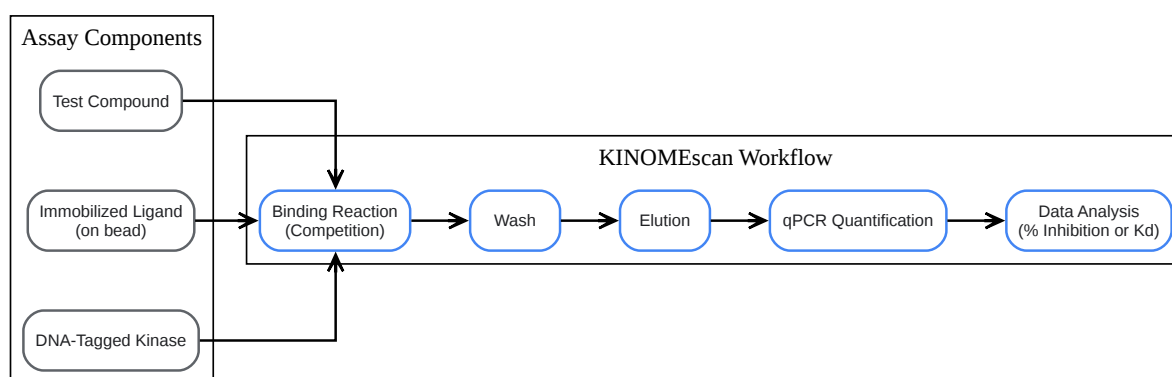
The KINOMEScan® assay platform is a high-throughput, active site-directed competition binding assay that quantitatively measures the interactions between a test compound and a large panel of kinases.

Principle: The assay is based on the ability of a test compound to compete with an immobilized, active-site directed ligand for binding to a DNA-tagged kinase. The amount of kinase bound to the immobilized ligand is measured using quantitative PCR (qPCR) of the DNA tag. A lower amount of bound kinase in the presence of the test compound indicates a stronger interaction between the compound and the kinase.

Detailed Protocol:

- **Immobilization of Ligand:** A proprietary, broadly active kinase inhibitor is biotinylated and immobilized on streptavidin-coated magnetic beads.
- **Kinase Preparation:** A panel of human kinases are expressed as fusions with a unique DNA tag.

- **Binding Reaction:** The DNA-tagged kinase, the ligand-coated beads, and the test compound (at various concentrations) are combined in a multi-well plate. The reaction is incubated to allow binding to reach equilibrium.
- **Washing:** The beads are washed to remove unbound kinase and test compound.
- **Elution:** The bound kinase is eluted from the beads.
- **Quantification:** The amount of eluted, DNA-tagged kinase is quantified using qPCR.
- **Data Analysis:** The results are typically expressed as "percent of control" (%Ctrl), where the control is a DMSO-treated sample. A lower %Ctrl value indicates stronger binding of the test compound to the kinase. Dissociation constants (K_d) can also be determined by running the assay with a range of test compound concentrations.



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KINOMEScan Competition Binding Assay Workflow

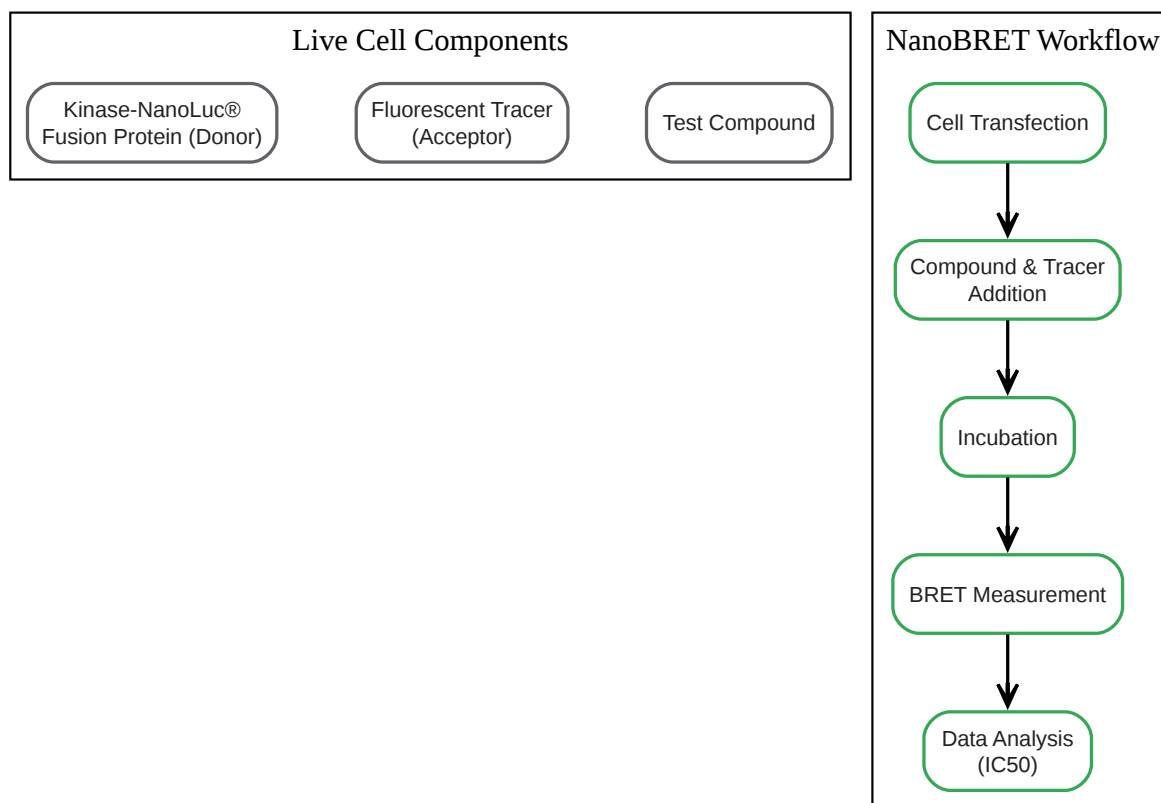
NanoBRET™ Target Engagement Intracellular Kinase Assay

The NanoBRET™ Target Engagement Assay is a live-cell method to quantify the binding of a test compound to a specific kinase target.

Principle: This assay utilizes Bioluminescence Resonance Energy Transfer (BRET), a proximity-based energy transfer phenomenon. A target kinase is expressed in cells as a fusion with NanoLuc® luciferase (the energy donor). A cell-permeable fluorescent tracer that binds to the kinase's active site serves as the energy acceptor. When the tracer is bound to the kinase-NanoLuc fusion, BRET occurs. A test compound that competes with the tracer for binding to the kinase will disrupt BRET in a dose-dependent manner.

Detailed Protocol:

- **Cell Transfection:** Mammalian cells (e.g., HEK293) are transiently transfected with a plasmid encoding the kinase of interest fused to NanoLuc® luciferase.
- **Cell Seeding:** Transfected cells are seeded into multi-well plates.
- **Compound and Tracer Addition:** The test compound at various concentrations and a fixed concentration of the fluorescent NanoBRET™ tracer are added to the cells.
- **Incubation:** The plate is incubated to allow for compound entry into the cells and binding to the target kinase.
- **Substrate Addition:** A cell-permeable NanoLuc® substrate is added to initiate the luminescent signal.
- **BRET Measurement:** The plate is read on a luminometer capable of measuring two distinct emission wavelengths (one for the donor and one for the acceptor).
- **Data Analysis:** The BRET ratio (acceptor emission / donor emission) is calculated. A decrease in the BRET ratio with increasing concentrations of the test compound indicates target engagement. IC50 values representing the intracellular potency of the compound can be determined.^{[1][5][8][9]}

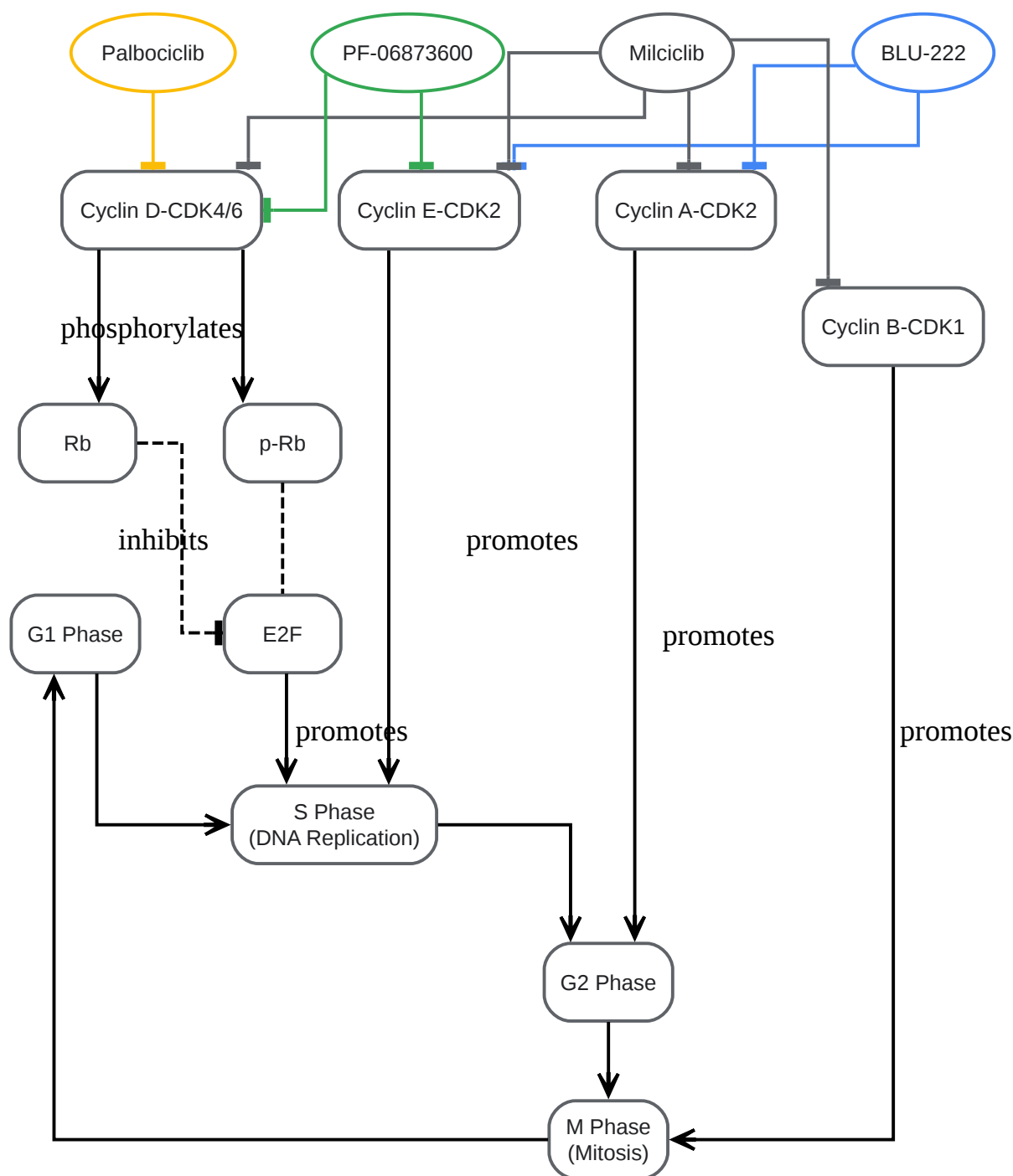


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NanoBRET Target Engagement Assay Workflow

CDK Signaling Pathway

The following diagram illustrates a simplified view of the CDK-mediated cell cycle progression, highlighting the points of intervention for the discussed inhibitors.



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